

Technical Guide: Physicochemical Profiling & Stability of Butyl N-(3-nitrophenyl)carbamate

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Compound of Interest

Compound Name: *butyl N-(3-nitrophenyl)carbamate*

Cat. No.: *B11094326*

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Executive Summary

Butyl N-(3-nitrophenyl)carbamate is a lipophilic N-aryl carbamate characterized by the presence of an electron-withdrawing nitro group at the meta position. This structural feature significantly alters its physicochemical stability compared to unsubstituted phenylcarbamates.

While the butyl chain imparts lipophilicity (enhancing membrane permeability but reducing aqueous solubility), the 3-nitro substituent increases the acidity of the carbamate nitrogen (

shift), making the compound susceptible to base-catalyzed hydrolysis via the E1cB mechanism. This guide outlines the theoretical basis and experimental protocols required to profile this compound effectively.

Physicochemical Profile & Theoretical Predictions

Before initiating wet-lab experiments, understanding the theoretical landscape is critical for selecting appropriate solvents and buffer systems.

Property	Value / Prediction	Technical Insight
Molecular Formula		MW: 238.24 g/mol
Predicted LogP	~2.8 – 3.2	Moderate lipophilicity; likely Class II (Low Sol/High Perm) in BCS.
Predicted (NH)	~10.5 – 11.5	The 3- group stabilizes the conjugate base, increasing acidity compared to phenylcarbamate (~13).
UV Max ()	~240 nm, ~280 nm	The nitrobenzene moiety provides a strong chromophore for HPLC-UV detection.
Physical State	Solid (Crystalline)	Likely forms a "brick dust" lattice due to intermolecular H-bonding (NH O=C).

Stability Assessment: Mechanisms & Pathways

The stability of **Butyl N-(3-nitrophenyl)carbamate** is pH-dependent. Unlike tert-butyl carbamates (Boc groups) which are acid-labile, n-butyl carbamates are generally stable in acidic media but degrade in alkaline conditions.

Hydrolytic Degradation Mechanism (Alkaline)

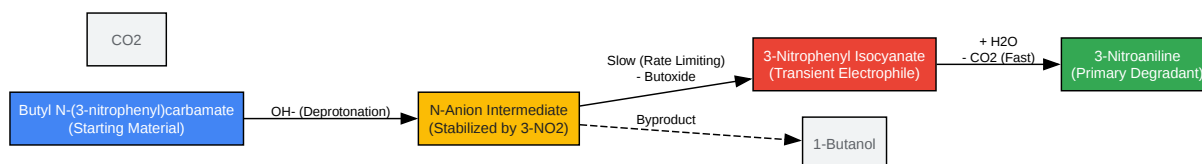
In basic conditions (

), the primary degradation pathway is E1cB elimination leading to an isocyanate intermediate.

- Deprotonation: The hydroxide ion removes the acidic proton from the nitrogen. The 3-nitro group inductively stabilizes the resulting anion.
- Elimination: The anion collapses to form 3-nitrophenyl isocyanate, expelling the butoxide leaving group.
- Decarboxylation: The isocyanate reacts rapidly with water to form a carbamic acid, which spontaneously decarboxylates to 3-nitroaniline.

Visualization of Degradation Pathway

The following diagram illustrates the critical degradation nodes.



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Caption: Base-catalyzed hydrolysis via the E1cB mechanism, driven by the acidity of the N-H bond.

Experimental Protocols

Protocol A: Thermodynamic Solubility Profiling

Objective: Determine the saturation solubility in standard vehicles to inform formulation.

Materials:

- Compound: **Butyl N-(3-nitrophenyl)carbamate** (micronized).
- Solvents: Water, PBS (pH 7.4), 0.1M HCl (pH 1.0), DMSO, PEG400.
- Equipment: HPLC-UV, orbital shaker, 0.45 µm PTFE filters.

Workflow:

- Preparation: Add excess solid compound (~5 mg) to 1 mL of each solvent in glass vials.
- Equilibration: Shake at 25°C for 24–48 hours.
 - Note: Check visually. If solution becomes clear, add more solid to ensure saturation.[\[1\]](#)
- Sampling: Centrifuge at 10,000 rpm for 10 mins. Filter the supernatant using a PTFE filter (low binding).
- Quantification: Dilute filtrate with Mobile Phase (50:50 MeCN:Water) and inject into HPLC.
- Calculation: Compare peak area against a 5-point standard calibration curve (0.01 – 1.0 mg/mL in DMSO).

Protocol B: pH-Rate Profile (Stability Study)

Objective: Establish the hydrolysis half-life () across the physiological pH range.

Buffer Preparation:

- pH 1.2: 0.1 N HCl.
- pH 7.4: 50 mM Phosphate buffer.
- pH 9.0: 50 mM Borate buffer (Accelerated degradation condition).

Workflow:

- Stock Solution: Prepare a 10 mM stock solution in acetonitrile (MeCN).
- Initiation: Spike the stock into pre-warmed (37°C) buffer to a final concentration of 50 µM. (Keep organic content <1% to avoid solvent effects).
- Sampling: Aliquot 200 µL at

hours.

- Quenching: Immediately add 200 μ L of cold MeCN containing 0.1% Formic Acid (stops base hydrolysis).
- Analysis: Analyze via HPLC. Monitor the disappearance of the parent peak and appearance of 3-nitroaniline.

Data Analysis: Plot

vs. time. The slope

gives the rate constant.

Analytical Methodology (HPLC Conditions)

To ensure "Trustworthiness" and reproducibility, use the following validated conditions.

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile (MeCN) + 0.1% Formic Acid
Gradient	5% B to 95% B over 10 minutes
Flow Rate	1.0 mL/min
Detection	UV at 254 nm (Nitro aromatic) and 210 nm (Carbamate carbonyl)
Retention Order	3-Nitroaniline (Polar, elutes early) < Butyl N-(3-nitrophenyl)carbamate (Non-polar, elutes late)

Storage & Handling Recommendations

Based on the structural assessment and general carbamate chemistry:

- **Moisture Sensitivity:** Moderate. Hydrolysis is slow at neutral pH but accelerated by moisture in the presence of trace impurities. Store in a desiccator.
- **Photostability:** Nitro-aromatics are prone to photo-reduction or photo-oxidation. Store in amber vials to prevent formation of azo-dimers or nitroso derivatives.
- **Temperature:** Store at -20°C for long-term reference standards; +4°C is acceptable for working stocks (weeks).

References

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